

2-Propanethiol: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 2-Propanethiol

Cat. No.: B166235

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **2-Propanethiol** (also known as isopropyl mercaptan). The information is presented in a clear and structured format to facilitate easy access and comparison of data for research, drug development, and safety applications. This guide also details the standard experimental protocols used to determine these properties and includes a visualization of the logical relationships between key physical characteristics.

Quantitative Physical Property Data

The physical properties of **2-Propanethiol** are summarized in the tables below. These values have been compiled from various reputable chemical data sources.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C ₃ H ₈ S	[1]
Molecular Weight	76.16 g/mol	[2]
CAS Number	75-33-2	[2]

Table 2: Thermodynamic Properties

Property	Value	Conditions	Source(s)
Boiling Point	51 - 60 °C	760 mmHg	[3] [4] [5] [6] [7] [8] [9]
Melting Point	-131 °C to -130.5 °C	[3] [4] [5] [6] [9]	
Flash Point	-31 °C to -34 °C	Closed Cup	[4] [5] [6]
Vapor Pressure	277 - 455 mmHg	25 - 37.8 °C	[4]

Table 3: Physical Characteristics

Property	Value	Conditions	Source(s)
Density	0.813 - 0.82 g/mL	20 - 25 °C	[4] [5] [9]
Water Solubility	Slightly soluble	25 °C	[10] [11]
Refractive Index	~1.426	20 °C	[4] [9]
Vapor Density	2.6	(air = 1)	[4]

Experimental Protocols for Physical Property Determination

While specific experimental citations for each data point of **2-Propanethiol** are not always available in general literature, the following are the standard and widely accepted methodologies for determining the key physical properties of volatile organic compounds like **2-Propanethiol**. It is highly probable that the data presented above were obtained using these or very similar experimental protocols.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile liquid like **2-Propanethiol**, this is a crucial identifying characteristic.

Methodology: Distillation Method (General Procedure)

A common and accurate method for determining the boiling point of a liquid is through simple distillation.[\[12\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - A small volume of the liquid sample (e.g., **2-Propanethiol**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - The liquid is heated, and as it boils, the vapor rises, passes into the condenser, where it is cooled and condenses back into a liquid, which is then collected in the receiving flask.
 - The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure.

Melting Point Determination

The melting point is the temperature at which a solid turns into a liquid. For substances that are liquid at room temperature, this is often referred to as the freezing point.

Methodology: Capillary Tube Method (General Procedure)

The capillary tube method is a standard technique for determining the melting point of a crystalline solid. To determine the freezing point of a liquid like **2-Propanethiol**, the sample would first need to be frozen.

- Apparatus: A melting point apparatus (such as a Thiele tube or a commercial instrument), a sealed capillary tube, and a thermometer.
- Procedure:
 - A small amount of the solidified **2-Propanethiol** is introduced into a thin-walled capillary tube.

- The capillary tube is placed in the heating block of the melting point apparatus next to a thermometer.
- The sample is heated at a slow, controlled rate.
- The temperature at which the substance is observed to transition from a solid to a liquid is recorded as the melting point.

Density Determination

Density is the mass of a substance per unit volume.

Methodology: Oscillating U-Tube Method (e.g., ASTM D4052)

This is a modern and highly accurate method for determining the density of liquids.^[13]

- Apparatus: A digital density meter equipped with an oscillating U-tube.
- Procedure:
 - The instrument is calibrated using two standards of known density, typically dry air and pure water.
 - A small sample of the liquid (**2-Propanethiol**) is injected into the thermostatted U-tube.
 - The tube is oscillated, and the instrument measures the frequency of oscillation.
 - The density of the sample is calculated from the oscillation frequency, as the frequency is directly related to the mass (and therefore density) of the liquid in the tube.

Vapor Pressure Determination

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

Methodology: Static Method

The static method is a direct measurement of the vapor pressure of a liquid at a given temperature.

- Apparatus: A thermostatted sample container connected to a pressure measuring device (manometer) and a vacuum line.
- Procedure:
 - A small amount of the degassed liquid sample is placed in the container.
 - The system is evacuated to remove air.
 - The sample is brought to the desired temperature in a thermostatted bath.
 - The pressure of the vapor in equilibrium with the liquid is measured directly using the manometer. This pressure is the vapor pressure of the substance at that temperature.

Water Solubility Determination

Water solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

Methodology: Flask Method (e.g., OECD Guideline 105)

The flask method is a common technique for determining the water solubility of substances.^[14]

- Apparatus: A flask, a constant temperature shaker or magnetic stirrer, and an analytical method to determine the concentration of the substance in water.
- Procedure:
 - An excess amount of **2-Propanethiol** is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (saturation).
 - The mixture is then allowed to stand to separate the undissolved portion.
 - A sample of the aqueous solution is carefully taken, ensuring no undissolved droplets are included.

- The concentration of **2-Propanethiol** in the aqueous sample is determined using a suitable analytical technique (e.g., gas chromatography). This concentration represents the water solubility at that temperature.

Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source.

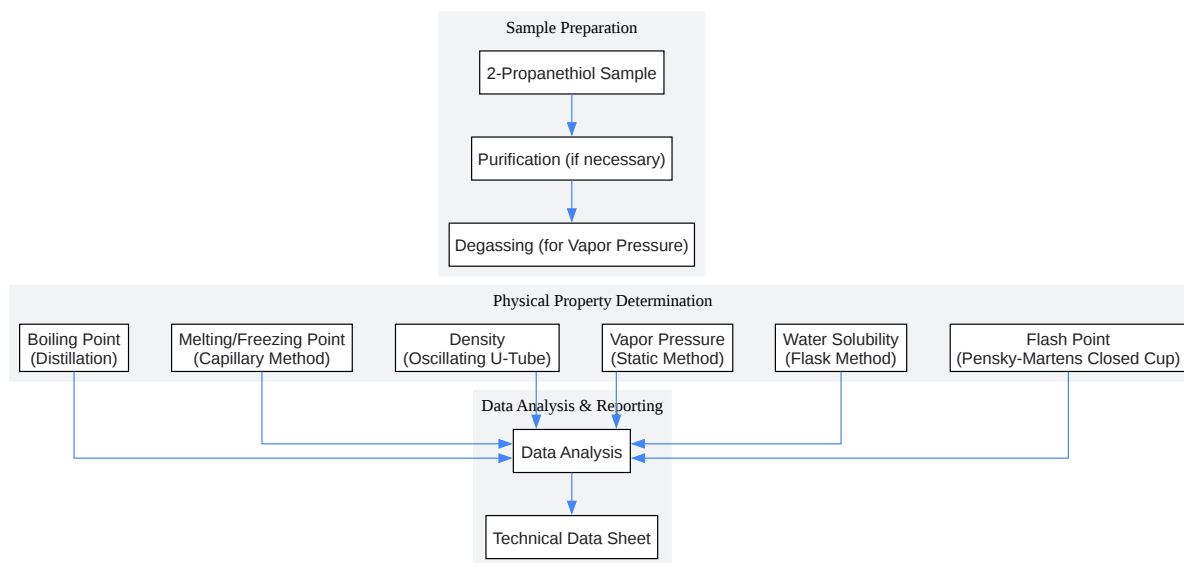
Methodology: Pensky-Martens Closed-Cup Method (e.g., ASTM D93)

This is a widely used method for determining the flash point of flammable liquids.[\[15\]](#)

- Apparatus: A Pensky-Martens closed-cup tester, which consists of a test cup with a lid that has openings for a stirrer, a thermometer, and an ignition source.
- Procedure:
 - The test cup is filled with **2-Propanethiol** to a specified level.
 - The lid is closed, and the sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash inside the cup.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the key physical properties of a liquid chemical like **2-Propanethiol**.



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Caption: Generalized workflow for physical property determination.

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